

1-Tetracosene safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tetracosene

Cat. No.: B167344

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **1-Tetracosene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-tetracosene**, intended for use by professionals in research and development. The following sections detail the known hazards, precautionary measures, and emergency procedures associated with this compound.

Chemical and Physical Properties

1-Tetracosene is a long-chain alpha-olefin.^[1] While comprehensive toxicological data is not available for **1-tetracosene**, information from structurally similar compounds and available safety data sheets (SDS) for related substances can be used to infer potential hazards and guide safe handling practices.

Property	Value	Source
Molecular Formula	C ₂₄ H ₄₈	[1]
Molecular Weight	336.6 g/mol	[1]
Appearance	White solid	[2]
Odor	Odorless	[2]
Boiling Point	386.00 to 387.00 °C (estimated)	[3]
Melting Point	48 to 54 °C	[2]
Flash Point	217.10 °C (423.00 °F) (estimated)	[3]
Solubility in Water	Insoluble	[2][4]
Stability	Stable under normal temperatures and pressures	[2]

Hazard Identification and Classification

The primary health hazard identified for **1-tetracosene** is aspiration toxicity.[1]

Hazard Class	GHS Classification	Hazard Statement
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways[1]

Potential Health Effects:

- Eye Contact: May cause irritation.[5]
- Skin Contact: May cause skin irritation.[5]
- Ingestion: May cause irritation of the digestive tract. The primary risk is aspiration if vomiting occurs.[5]

- Inhalation: May cause respiratory tract irritation, especially if handled in a way that generates dust.[\[2\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is recommended when handling **1-tetracosene**:[\[2\]](#)

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from splashes and dust.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A standard laboratory coat should be worn.	To prevent skin contact and potential irritation. [2]
Respiratory Protection	For operations with the potential to generate dust or aerosols, a NIOSH-approved respirator may be necessary.	To protect against the inhalation of harmful dust or fumes.

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.
- Facilities should be equipped with an eyewash station and a safety shower.[\[2\]](#)

Handling Procedures:

- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- When transferring the solid, use a spatula to avoid generating dust.[\[2\]](#)
- If the material is a fine powder, handle it in a chemical fume hood.[\[2\]](#)

- Keep the container tightly closed when not in use.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)
- Keep containers tightly closed to prevent contamination.[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[7\]](#)

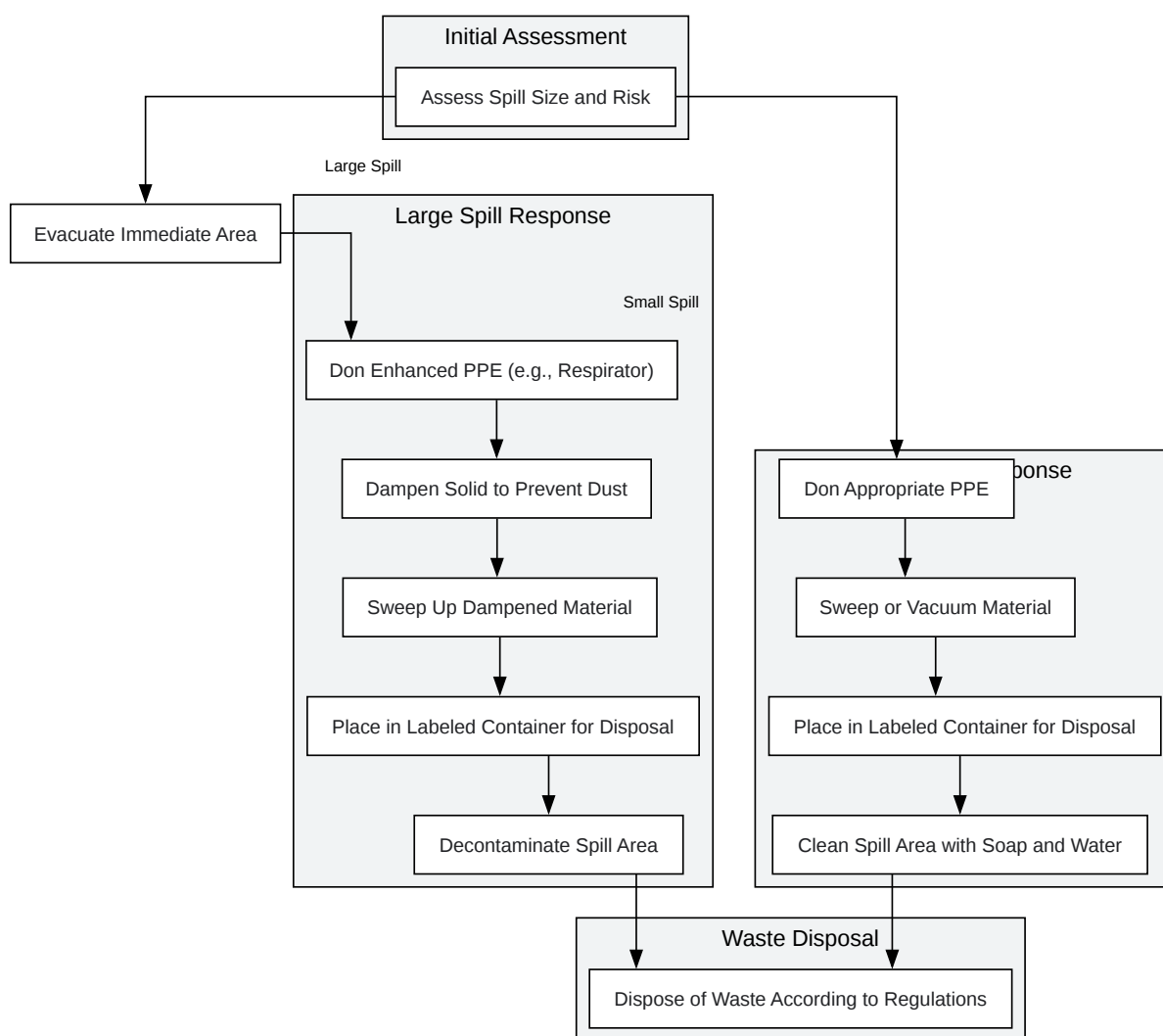
Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists. [2]
Skin Contact	Wash off with soap and plenty of water. Remove any contaminated clothing. Get medical attention if symptoms occur. [2]
Ingestion	Do NOT induce vomiting. [6] If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor. [6]
Inhalation	Move the person into fresh air. If they are not breathing, give artificial respiration. Consult a physician if symptoms persist. [6]

Spill Response Workflow

In the event of a spill, the following workflow should be initiated to ensure a safe and effective cleanup.



[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to a **1-tetracosene** spill.

Experimental Protocols

Detailed toxicological studies for **1-tetracosene** are not readily available in the public domain. The following is a generalized protocol for a dermal irritation study, which would be a key experiment to assess the safety of this compound. This protocol is based on standard OECD guidelines for the testing of chemicals.

Objective: To determine the potential of **1-tetracosene** to produce skin irritation.

Materials:

- **1-Tetracosene**
- Vehicle (e.g., corn oil, if necessary to moisten the solid)
- Gauze patches
- Semi-occlusive dressing
- Healthy young adult albino rabbits (3)
- Clippers

Methodology:

- Animal Preparation: Approximately 24 hours before the test, closely clip the fur from the dorsal area of the trunk of the animals.
- Test Substance Application:
 - Apply 0.5 g of **1-tetracosene** (moistened with a few drops of a suitable vehicle if solid) to a small area (approximately 6 cm²) of the clipped skin.
 - Cover the application site with a gauze patch and a semi-occlusive dressing.

- Exposure: The exposure period is 4 hours.
- Observation:
 - After 4 hours, remove the dressing and wash the treated area to remove any residual test substance.
 - Observe and grade the skin reactions for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - Grading should be done according to a standardized scale (e.g., Draize scale).
- Data Analysis: The mean scores for erythema and edema for each animal at the specified time points are calculated. The substance is classified as an irritant or non-irritant based on these scores according to regulatory guidelines.

Fire and Explosion Hazards

- Fire Hazard: **1-Tetracosene** is combustible but must be preheated before ignition can occur. [\[4\]](#)
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [\[6\]](#)
- Fire Fighting Procedures: As in any fire, wear a self-contained breathing apparatus and full protective gear. [\[7\]](#)
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide. [\[7\]](#)

Disposal Considerations

Dispose of **1-tetracosene** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains. Contaminated materials, such as gloves and paper towels, should be placed in a sealed container and disposed of as hazardous waste. [\[8\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Tetracosene | C₂₄H₄₈ | CID 82436 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. 1-tetracosene, 10192-32-2 [thegoodscentscompany.com]
- 4. 1-TETRADECENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [1-Tetracosene safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167344#1-tetracosene-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com